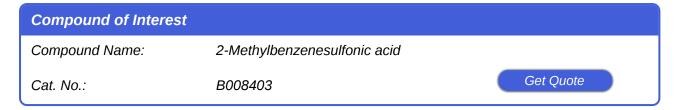


An In-depth Technical Guide to 2-Methylbenzenesulfonic Acid: Physical and Chemical Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylbenzenesulfonic acid, also known as o-toluenesulfonic acid, is a strong organic acid belonging to the class of aromatic sulfonic acids.[1][2] It is a versatile compound utilized as a catalyst, a surfactant, and an intermediate in the synthesis of pharmaceuticals, dyes, and other fine chemicals.[2][3] Its properties, particularly its high acidity and solubility in polar solvents, make it a valuable reagent in organic synthesis.[1][3] This guide provides a comprehensive overview of the physical and chemical properties of **2-methylbenzenesulfonic acid**, detailed experimental protocols for property determination, and visualizations of key chemical processes and experimental workflows.

Compound Identification and Chemical Structure

The structural formula of **2-methylbenzenesulfonic acid** consists of a benzene ring substituted with a methyl group and a sulfonic acid group at adjacent (ortho) positions.



Identifier	Value
IUPAC Name	2-methylbenzenesulfonic acid
Synonyms	o-Toluenesulfonic acid, Toluene-2-sulfonic acid, Benzenesulfonic acid, 2-methyl-
CAS Number	88-20-0
Molecular Formula	C7H8O3S
Molecular Weight	172.20 g/mol
SMILES	CC1=CC=CCS(=O)(=O)O
InChI Key	LBLYYCQCTBFVLH-UHFFFAOYSA-N

Physical Properties

2-Methylbenzenesulfonic acid is typically a white to off-white solid at room temperature.[4][5] Its physical state can vary depending on its hydration state.

Property	Value	Source
Appearance	White to off-white solid	[4][5]
Melting Point	67.5 °C	[4][5][6]
Boiling Point	128.8 °C	[6]
Density (rough estimate)	1.3692 g/cm ³	[4]
Water Solubility	488.9 g/L at 32.5 °C	[4][5]
Solubility in other solvents	Soluble in water, alcohols, and other polar organic solvents.[1]	[1][3]

Chemical Properties

As a sulfonic acid, **2-methylbenzenesulfonic acid** is a strong acid, significantly more acidic than carboxylic acids.[1] This high acidity is a key feature driving its utility in chemical



synthesis.

Property	Value/Description	Source
pKa (Predicted)	-0.53 ± 0.15	[4][5]
Reactivity	The sulfonic acid group is a strong electron-withdrawing group, which deactivates the aromatic ring towards further electrophilic substitution.[1] It can undergo reactions typical of strong acids, such as neutralization with bases. The sulfonation reaction is reversible under certain conditions.[1]	[1]

Safety Information

2-Methylbenzenesulfonic acid is a corrosive substance that requires careful handling.

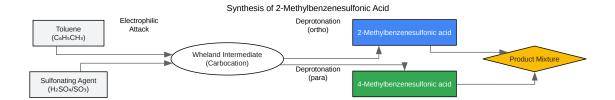
Hazard Class	Pictogram	Hazard Statement
Skin Corrosion/Irritation	GHS05	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	GHS05	H314: Causes severe skin burns and eye damage.
Specific target organ toxicity — single exposure	GHS07	H335: May cause respiratory irritation.

This safety information is a summary. Always consult the full Safety Data Sheet (SDS) before handling this chemical.

Synthesis Pathway: Sulfonation of Toluene



2-Methylbenzenesulfonic acid is commercially produced by the electrophilic aromatic substitution reaction of toluene with a sulfonating agent, typically fuming sulfuric acid (oleum).
[1] The methyl group is an ortho-, para-director, leading to a mixture of 2-methylbenzenesulfonic acid and 4-methylbenzenesulfonic acid.



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Caption: Sulfonation of toluene to produce ortho and para isomers.

Experimental Protocols Determination of Melting Point

The melting point of an organic solid is a key physical property used for identification and purity assessment.[7] Pure crystalline compounds typically have a sharp melting point range of 0.5-1.0 °C.

Methodology:

- Sample Preparation: A small amount of dry, crystalline **2-methylbenzenesulfonic acid** is finely crushed. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid to a height of about 3 mm.
- Apparatus Setup: The packed capillary tube is placed in a melting point apparatus, adjacent to a thermometer.



- Heating: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, especially near the expected melting point.
- Observation: The temperature at which the solid first begins to melt (T1) and the temperature at which the last of the solid melts (T2) are recorded.
- Reporting: The melting point is reported as the range T1-T2.

Caption: Workflow for determining the melting point of a solid.

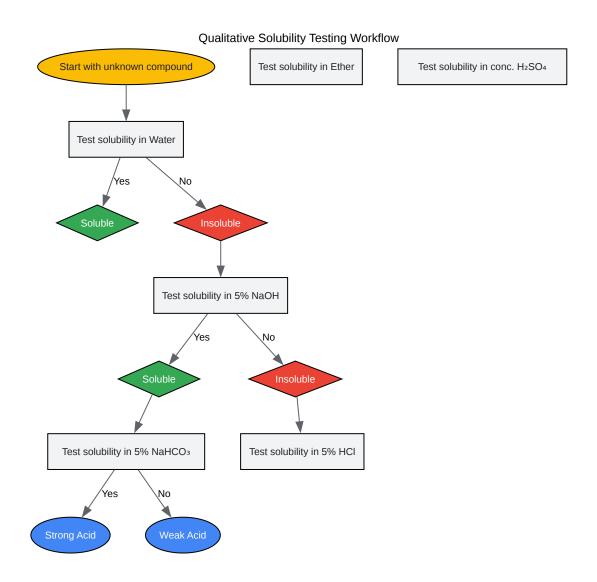
Determination of Solubility

A qualitative solubility test can provide information about the functional groups present in a molecule.

Methodology:

- Solvent Testing: Approximately 25 mg of 2-methylbenzenesulfonic acid is placed in a test tube.
- Addition of Solvent: 0.75 mL of a solvent (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄) is added in portions.
- Observation: The mixture is shaken vigorously after each addition, and the solubility is observed.
- Classification: Based on its solubility in different solvents, the compound can be classified.
 As a strong acid, 2-methylbenzenesulfonic acid is expected to be soluble in water, 5% NaOH, and 5% NaHCO₃.





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Caption: A simplified workflow for qualitative solubility analysis.



Determination of pKa

The pKa of an acid is a measure of its strength in solution. For very strong acids like **2-methylbenzenesulfonic acid**, direct measurement of pKa in water is challenging due to the leveling effect of the solvent. The pKa is often predicted computationally or determined in non-aqueous solvents. A general method for pKa determination of weaker acids is potentiometric titration.

Methodology (General Potentiometric Titration):

- Solution Preparation: A known concentration of the acid is prepared in a suitable solvent (e.g., water or a water-organic mixture).
- Titration Setup: A calibrated pH electrode is immersed in the acid solution. A standardized solution of a strong base (e.g., NaOH) is used as the titrant.
- Titration: The titrant is added in small, known increments. The pH of the solution is recorded after each addition, allowing the system to reach equilibrium.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added.
- pKa Determination: The equivalence point is identified from the inflection point of the curve.
 The pH at the half-equivalence point is equal to the pKa of the acid.[8]

Note: For a strong acid like **2-methylbenzenesulfonic acid**, this method would not yield a distinct buffer region in aqueous solution, making it difficult to determine the pKa accurately. Advanced techniques or computational methods are generally required.

Conclusion

2-Methylbenzenesulfonic acid is a commercially important strong organic acid with well-defined physical and chemical properties. Its high acidity, solubility characteristics, and role as a synthetic intermediate make it a compound of significant interest to researchers and professionals in chemistry and drug development. Understanding its properties and the methods used to determine them is crucial for its safe and effective application in various fields.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylbenzenesulfonic Acid: Physical and Chemical Properties]. BenchChem, [2025].
 [Online PDF]. Available at: [https://www.benchchem.com/product/b008403#2-methylbenzenesulfonic-acid-physical-and-chemical-properties]

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